

# 3-Hydroxy-2-phenylacrylonitrile molecular weight and formula

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Compound of Interest

Compound Name: 3-Hydroxy-2-phenylacrylonitrile

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# In-depth Technical Guide: 3-Hydroxy-2-phenylacrylonitrile

Audience: Researchers, scientists, and drug development professionals.

This guide provides core technical data on **3-Hydroxy-2-phenylacrylonitrile**, a compound of interest in organic synthesis and pharmaceutical research.

### **Core Molecular Data**

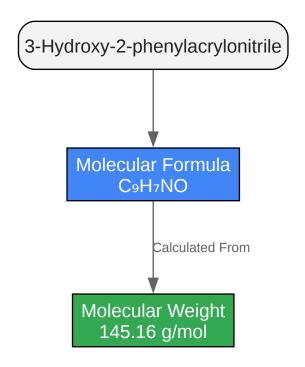
The fundamental molecular properties of **3-Hydroxy-2-phenylacrylonitrile** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO[1][2]
Molecular Weight	145.16 g/mol [1][2][3]

## **Logical Relationship Diagram**

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its calculated molecular weight.





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Core properties of **3-Hydroxy-2-phenylacrylonitrile**.

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### References

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